

Safe Disposal of 2-(2-Aminoethoxy)ethanol: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-(2-Aminoethoxy)ethanol

Cat. No.: B1664899

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to ensuring a safe laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-(2-Aminoethoxy)ethanol**, a corrosive compound that requires careful management.

Immediate Actions and Spill Management

In the event of a spill or leak of **2-(2-Aminoethoxy)ethanol**, immediate and decisive action is necessary to mitigate risks. The primary steps involve isolating the area, using appropriate personal protective equipment (PPE), and containing the spill.

Procedural Steps for Spill Cleanup:

- Evacuate and Secure the Area: Immediately evacuate all non-essential personnel from the spill area and secure all entrances to prevent unauthorized entry.[\[1\]](#)
- Eliminate Ignition Sources: Remove all potential ignition sources from the vicinity. While **2-(2-Aminoethoxy)ethanol** does not ignite readily, it can burn.[\[1\]](#)
- Ventilate the Area: Ensure adequate ventilation to disperse any vapors.
- Don Personal Protective Equipment (PPE): Before handling the spilled material, it is crucial to wear appropriate PPE, including:
 - Eye Protection: Safety glasses with side shields or goggles are mandatory.[\[2\]](#)

- Hand Protection: Wear suitable chemical-resistant gloves.[3]
- Body Protection: A protective suit or coveralls should be worn to prevent skin contact.[4]
- Respiratory Protection: For significant spills or in areas with inadequate ventilation, a NIOSH-approved supplied-air respirator with a full facepiece may be necessary.[1]
- Contain the Spill: For liquid spills, absorb the material using inert substances like vermiculite, dry sand, or earth.[1][5] Do not use combustible materials to absorb the chemical.
- Collect and Store Waste: Using non-sparking tools, carefully collect the absorbed material and place it into sealed, properly labeled containers for disposal.[1][5]
- Decontaminate the Area: Once the spill has been cleaned up, ventilate and wash the area thoroughly.[1]
- Prohibited Disposal: Do not wash **2-(2-Aminoethoxy)ethanol** into the sewer system.[1][5]

Waste Disposal Protocol

The disposal of **2-(2-Aminoethoxy)ethanol** must be conducted in accordance with local, regional, and national regulations. It is generally treated as a hazardous waste.

Step-by-Step Disposal Guidance:

- Containerize Waste: All waste containing **2-(2-Aminoethoxy)ethanol**, including contaminated absorbent materials and disposable PPE, should be placed in suitable, sealed containers.[4][6]
- Labeling: Clearly label the waste containers with the chemical name and appropriate hazard warnings.
- Storage: Store the sealed waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[4] Store locked up.[4]
- Professional Disposal: Contact a licensed professional waste disposal service to handle the final disposal.[7] The recommended disposal method is often through a chemical incinerator equipped with an afterburner and scrubber.[7]

- Regulatory Consultation: It may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional office of the federal Environmental Protection Agency (EPA) for specific disposal recommendations.[1]

Quantitative Data and Hazard Information

For quick reference, the following table summarizes key quantitative data for **2-(2-Aminoethoxy)ethanol**.

Property	Value
UN Number	3055
DOT Hazard Class	8 (Corrosive)
Packing Group	III
Flash Point	127 °C / 260.6 °F
Boiling Point	218 - 224 °C / 424.4 - 435.2 °F
pH	10.2 @ 20°C (10 g/L aq. sol.)
Spill Isolation Distance	50 meters (150 feet)
Fire Isolation Distance	800 meters (1/2 mile)

Source:[2][5][6]

Incompatible Materials

To prevent dangerous chemical reactions, avoid contact between **2-(2-Aminoethoxy)ethanol** and the following substances:

- Strong acids (e.g., hydrochloric, sulfuric, nitric)[1]
- Strong oxidizing agents[6]
- Reducing agents (e.g., lithium, sodium, aluminum and their hydrides)[1]
- Isocyanates[5]

- Halogenated organics[5]
- Metals and their alloys (e.g., copper, zinc, galvanized iron)[5]
- Phenols, alcohols, epoxides, anhydrides, and acid halides[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-(2-Aminoethoxy)ethanol**, from initial handling to final disposal.

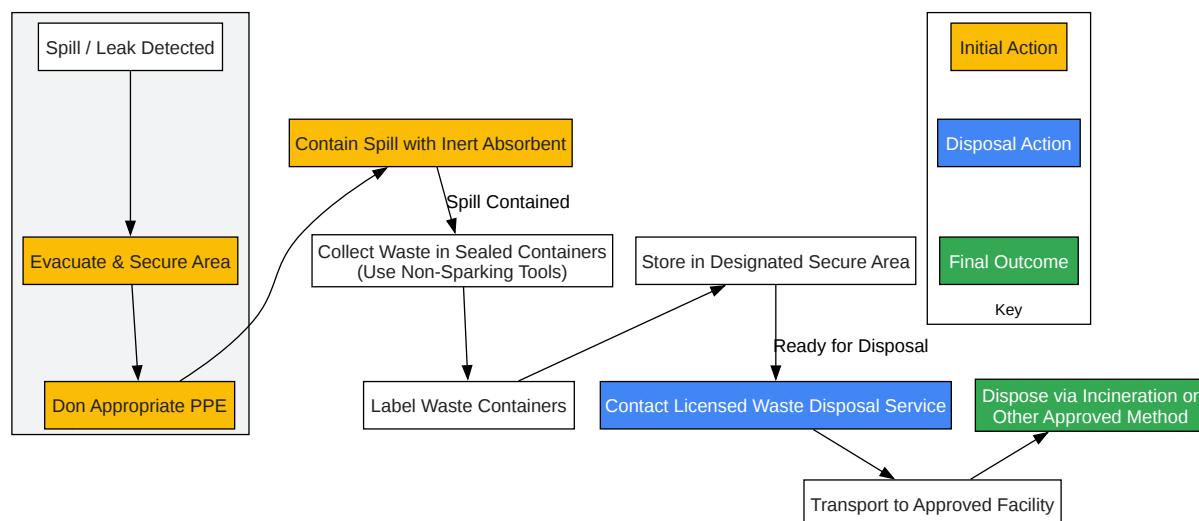


Figure 1: 2-(2-Aminoethoxy)ethanol Disposal Workflow

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Caption: Workflow for the safe disposal of **2-(2-Aminoethoxy)ethanol**.

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